

Essential Safety and Logistical Information for Handling 2-(trifluoromethyl)phenylthiourea

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Compound of Interest

Compound Name: 2-(trifluoromethyl)phenylthiourea

Cat. No.: B156821

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for **2-(trifluoromethyl)phenylthiourea**, including operational and disposal plans.

Chemical Profile:

Property	Value
Chemical Name	2-(Trifluoromethyl)phenylthiourea
CAS Number	1736-71-6
Molecular Formula	C8H7F3N2S
Molecular Weight	220.21 g/mol
Appearance	White solid
Odor	Odorless

Hazard Identification and Precautionary Statements:

2-(Trifluoromethyl)phenylthiourea is classified as toxic if swallowed.[\[1\]](#) It is crucial to handle this compound with care, adhering to the safety protocols outlined below.

Hazard Class	Statement
Acute Oral Toxicity	H301 - Toxic if swallowed. [1]
Prevention	P264 - Wash face, hands and any exposed skin thoroughly after handling.P270 - Do not eat, drink or smoke when using this product. [1]
Response	P301 + P310 - IF SWALLOWED: Immediately call a POISON CENTER or doctor.P330 - Rinse mouth. [1]
Storage	P405 - Store locked up. [1]
Disposal	P501 - Dispose of contents/ container to an approved waste disposal plant. [1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure when handling **2-(trifluoromethyl)phenylthiourea**. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment	Best Practices
Eye and Face Protection	Chemical splash goggles or safety glasses with side shields meeting NIOSH or EN 166 standards. ^[2] A face shield should be worn if there is a significant risk of splashing. ^[3]	Ensure a proper fit. Do not wear contact lenses when handling this chemical. ^[4]
Hand Protection	Chemically resistant, impervious gloves (e.g., Butyl rubber, PVC). ^{[2][4]}	Inspect gloves for integrity before each use. ^[2] Use proper glove removal technique to avoid skin contact. ^[2] Dispose of contaminated gloves as chemical waste.
Respiratory Protection	A NIOSH-approved respirator is required if working outside a fume hood, if ventilation is inadequate, or if dust is generated. ^{[2][5]}	The type of respirator will depend on the concentration of airborne contaminants. Ensure proper fit and training before use.
Protective Clothing	A laboratory coat is required. ^[2] For larger quantities or significant spill risk, a full chemical-protective suit and boots may be necessary. ^[3]	Keep lab coats buttoned. Remove contaminated clothing immediately and wash before reuse.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan minimizes the risk of exposure and ensures a safe laboratory environment.

1. Receiving and Storage:

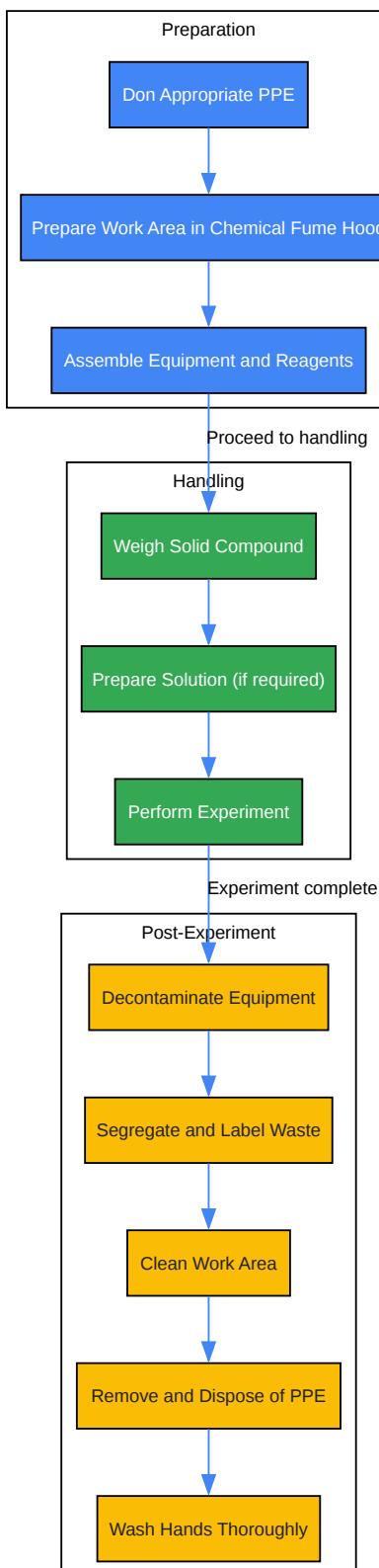
- Upon receipt, visually inspect the container for any signs of damage or leaks.

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3]
- Keep the container tightly closed when not in use.[5]
- The storage area should be clearly labeled with appropriate hazard warnings and access should be restricted.[5]

2. Handling and Use:

- All handling of solid **2-(trifluoromethyl)phenylthiourea** or its solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.[2][6]
- Use the smallest quantity necessary for the experiment to minimize waste and potential exposure.[2]
- Avoid the formation of dust.[2]
- Do not eat, drink, or smoke in the laboratory.[2]
- Wash hands thoroughly with soap and water after handling the compound.[2]

Experimental Workflow Diagram:

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Caption: Workflow for safely handling **2-(trifluoromethyl)phenylthiourea**.

Emergency and Disposal Plan

First Aid Measures:

Exposure Route	First Aid Procedure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting. Rinse mouth.[1][6][7]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][6][7]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[1][6][7]
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Seek medical advice.[1][6][7]

Spill Management:

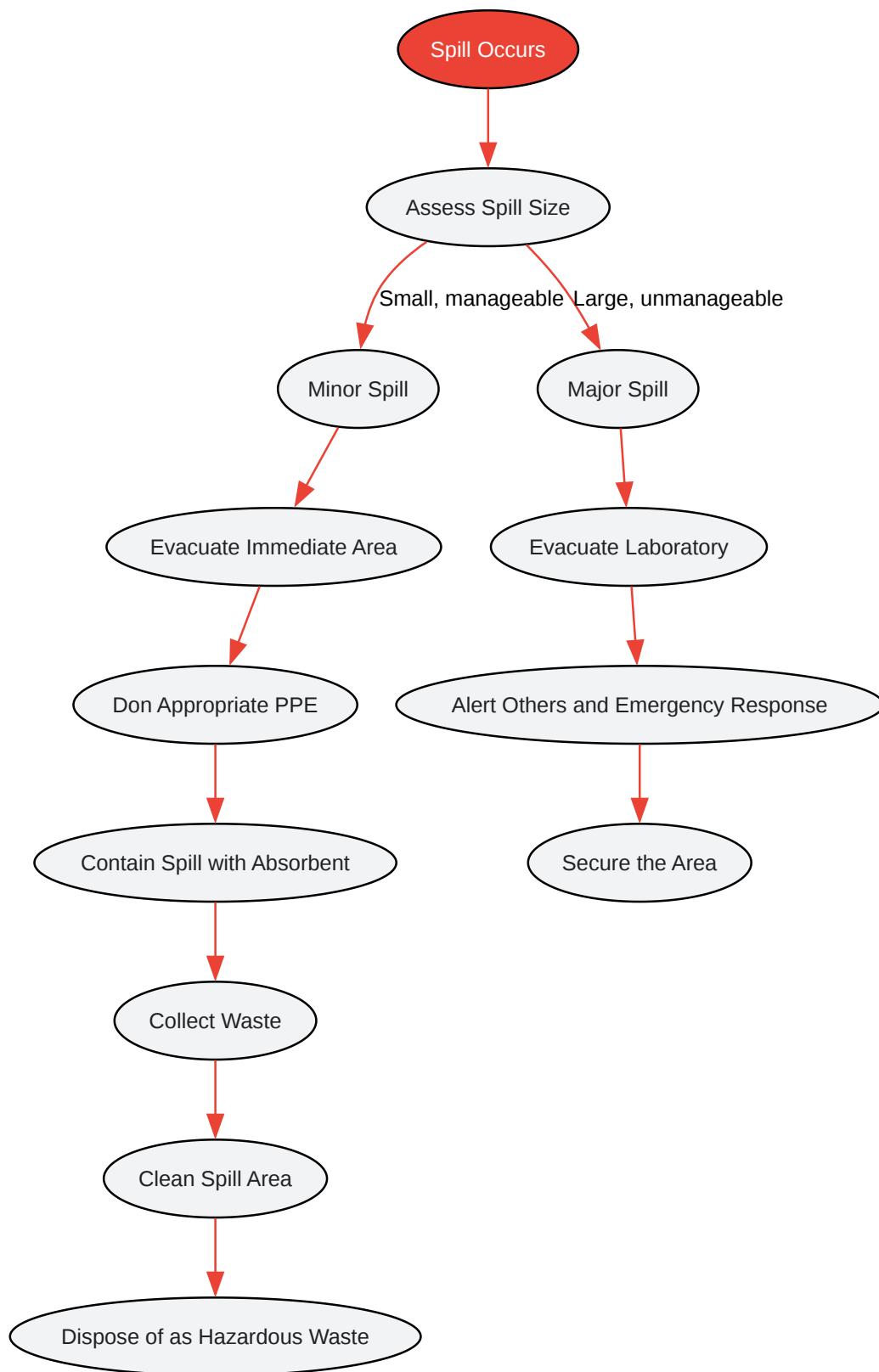
- Minor Spill:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an absorbent, inert material (e.g., sand or vermiculite) to avoid raising dust.
 - Collect the spilled material using non-sparking tools and place it in a sealed, labeled container for disposal.
 - Clean the spill area with a suitable detergent and water.
- Major Spill:

- Evacuate the laboratory and alert others.
- Prevent entry into the area.
- Contact your institution's emergency response team.
- Do not attempt to clean up a major spill without proper training and equipment.

Disposal Plan:

- Waste Generation: All materials contaminated with **2-(trifluoromethyl)phenylthiourea**, including disposable PPE, absorbent materials from spills, and empty containers, must be considered hazardous waste.
- Waste Segregation: Collect waste in designated, sealed, and clearly labeled containers. Do not mix with other waste streams unless compatibility is confirmed.
- Disposal: Dispose of chemical waste through a licensed hazardous waste disposal company. Follow all local, state, and federal regulations. Do not dispose of down the drain or in regular trash.^[6]

Logical Relationship for Spill Response:

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